

Navigating the Environmental Fate of Octyl Decyl Adipate: A Comparative Ecotoxicity Guide

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Compound of Interest

Compound Name: Octyl decyl adipate

CAS No.: 110-29-2

Cat. No.: B086531

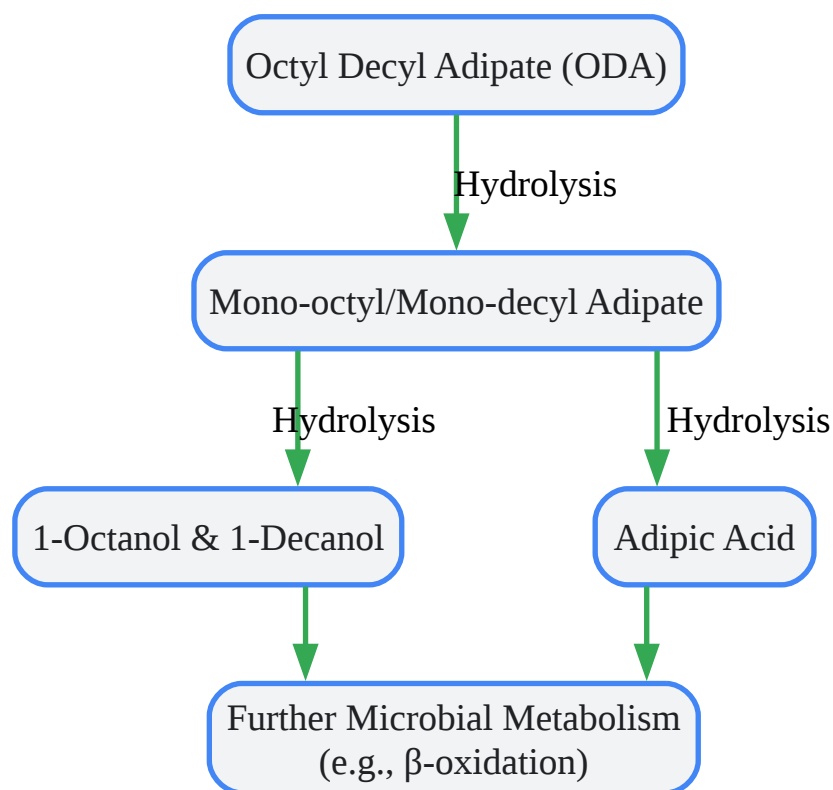
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Introduction: The Environmental Imperative in Pharmaceutical and Industrial Formulations

Octyl decyl adipate (ODA), a widely utilized plasticizer and emollient in pharmaceutical, cosmetic, and industrial applications, presents a favorable toxicological profile for human use. However, its environmental fate upon release is a critical consideration for sustainable product development. As regulatory scrutiny and consumer awareness regarding the ecological impact of chemical compounds intensify, a thorough understanding of the ecotoxicity of both the parent compound and its degradation products is paramount. This guide provides a comprehensive comparative analysis of the ecotoxicity of ODA and its principal environmental degradation products: 1-octanol, 1-decanol, and adipic acid. By synthesizing available data and outlining standardized testing methodologies, we aim to equip researchers, scientists, and drug development professionals with the necessary insights to make informed decisions regarding the environmental footprint of their formulations.

The Degradation Pathway of Octyl Decyl Adipate: A Hydrolytic Journey

The primary mechanism for the environmental degradation of adipate esters like ODA is hydrolysis.[1] This process involves the cleavage of the ester bonds, a reaction that can be influenced by abiotic factors such as pH and temperature, as well as biotic factors, primarily microbial enzymatic activity in soil and aquatic environments. The degradation proceeds in a stepwise manner, as illustrated in the workflow below.



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Figure 1: Simplified degradation pathway of **Octyl Decyl Adipate** (ODA) in the environment.

Initially, one of the ester linkages in the ODA molecule is hydrolyzed, resulting in the formation of a monoester intermediate (mono-octyl or mono-decyl adipate) and the corresponding alcohol (1-decanol or 1-octanol).[1] Subsequently, the remaining ester bond in the monoester is cleaved, yielding adipic acid and the other alcohol.[1] These degradation products, 1-octanol, 1-decanol, and adipic acid, are then available for further microbial metabolism.

Comparative Ecotoxicity Profile: ODA vs. Its Degradation Products

A comprehensive assessment of the ecotoxicity of ODA and its degradation products is crucial for understanding its overall environmental impact. The following sections detail the available ecotoxicity data for each compound, focusing on key aquatic organisms: algae, invertebrates (*Daphnia* sp.), and fish.

Octyl Decyl Adipate (ODA) and Structurally Similar Adipate Esters

Direct and extensive ecotoxicity data for **Octyl decyl adipate** is not readily available in the public domain. However, studies on structurally similar adipate esters, such as dioctyl adipate (DOA) and other long-chain alkyl adipates, consistently indicate a low potential for aquatic toxicity.^[2] For instance, research on various alkyl butoxyethyl adipates, including octyl and decyl derivatives, has shown that these compounds are environmentally safe and do not exhibit significant adverse effects on the growth and development of phytotest systems.^{[1][2]} A safety data sheet for dioctyl adipate indicates that it is not irritating to the skin or eyes and is not classifiable as a human carcinogen, suggesting a generally low toxicity profile.

Based on the available data for these analogous compounds, it is reasonable to infer that ODA possesses a low acute ecotoxicity profile. Its high molecular weight and low water solubility likely limit its bioavailability to aquatic organisms.

Degradation Product: 1-Octanol

1-Octanol, a C8 alcohol, exhibits a moderate level of acute toxicity to aquatic organisms. Its ecotoxicity is well-characterized, with established values from standardized tests.

Degradation Product: 1-Decanol

1-Decanol, a C10 alcohol, generally shows a higher acute toxicity to aquatic organisms compared to 1-octanol. This is consistent with the trend of increasing toxicity with increasing alkyl chain length for alcohols.

Degradation Product: Adipic Acid

Adipic acid, a dicarboxylic acid, demonstrates a low level of acute toxicity to aquatic organisms. It is readily biodegradable and is not expected to persist or bioaccumulate in the environment.

Quantitative Ecotoxicity Data Summary

The following table summarizes the available acute ecotoxicity data for the degradation products of ODA. The data is presented as the median effective concentration (EC50) for algae and *Daphnia* sp., and the median lethal concentration (LC50) for fish. These values represent the concentration of a substance that causes the specified effect in 50% of the test organisms over a defined period.

Compound	Test Organism	Endpoint	Duration	Result (mg/L)	Reference
1-Octanol	Pseudokirchneriella subcapitata (Algae)	EC50 (Growth Inhibition)	72h	1.4 - 2.5	ECHA Database
Daphnia magna (Invertebrate)	EC50 (Immobilisation)	48h	2.7	ECHA Database	
Pimephales promelas (Fathead Minnow)	LC50	96h	13	ECHA Database	
1-Decanol	Desmodesmus subspicatus (Algae)	ErC50 (Growth Rate)	72h	0.88	ECHA Database
Daphnia magna (Invertebrate)	EC50 (Immobilisation)	48h	0.78	ECHA Database	
Pimephales promelas (Fathead Minnow)	LC50	96h	2.0	ECHA Database	
Adipic Acid	Scenedesmus subspicatus (Algae)	EC50 (Growth Inhibition)	72h	> 100	ECHA Database
Daphnia magna (Invertebrate)	EC50 (Immobilisation)	48h	46	ECHA Database	
Pimephales promelas	LC50	96h	97	ECHA Database	

(Fathead
Minnow)

Note: ECHA refers to the European Chemicals Agency database.

Experimental Protocols for Ecotoxicity Assessment

To ensure the generation of reliable and comparable ecotoxicity data, standardized test guidelines developed by organizations such as the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA) should be followed. The following are detailed protocols for the acute toxicity testing of ODA and its degradation products in key aquatic organisms.

Algal Growth Inhibition Test (OECD 201 / EPA OCSPP 850.5400)

This test assesses the effect of a substance on the growth of freshwater green algae.

Objective: To determine the concentration of the test substance that inhibits the growth of a selected algal species by 50% (EC50) over a 72-hour period.[\[3\]](#)[\[4\]](#)[\[5\]](#)

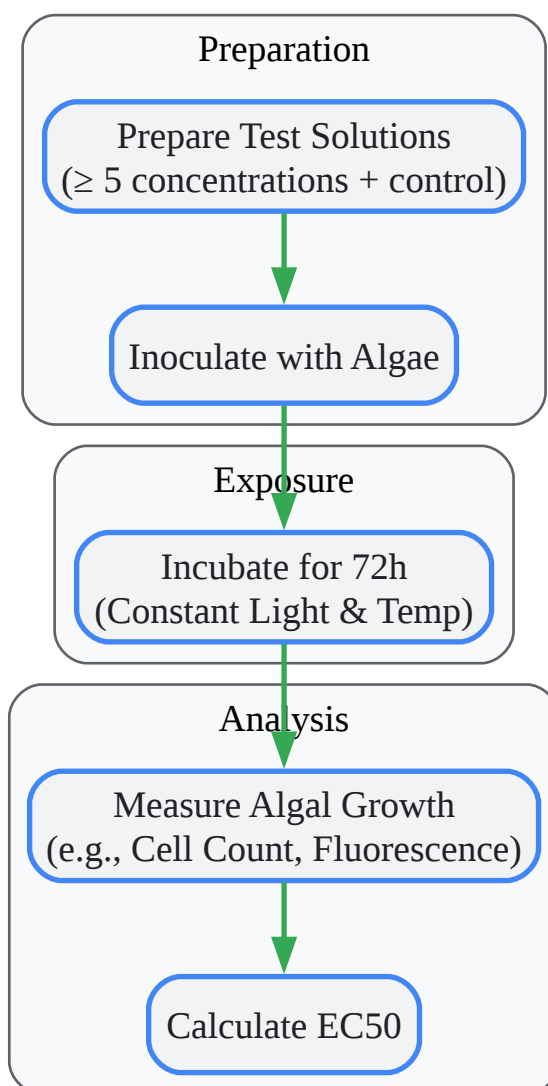
Test Organism: *Pseudokirchneriella subcapitata* (or other suitable species).

Principle: Exponentially growing cultures of algae are exposed to a range of concentrations of the test substance in a nutrient-rich medium under standardized conditions of light and temperature. The growth of the algae is monitored over 72 hours by measuring cell density or a surrogate parameter like chlorophyll fluorescence.

Step-by-Step Methodology:

- **Preparation of Test Solutions:** A series of at least five concentrations of the test substance, typically in a geometric progression, are prepared in the algal growth medium. A control group without the test substance is also included. For poorly soluble substances like ODA, a solvent carrier may be used, in which case a solvent control is also required.
- **Inoculation:** Each test flask is inoculated with a low density of exponentially growing algae.

- Incubation: The flasks are incubated for 72 hours under continuous, uniform illumination and a constant temperature (e.g., 21-24°C).
- Measurement of Growth: Algal growth is measured at least daily by cell counts using a microscope and hemocytometer, or by using a spectrophotometer to measure optical density, or a fluorometer to measure in-vivo chlorophyll fluorescence.
- Data Analysis: The average specific growth rate for each concentration is calculated. The EC50 is determined by plotting the percentage inhibition of the growth rate against the logarithm of the test substance concentration and using a suitable statistical method (e.g., probit analysis or logistic regression).



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Figure 2: Workflow for the Algal Growth Inhibition Test (OECD 201).

Daphnia sp. Acute Immobilisation Test (OECD 202 / EPA OCSPP 850.1010)

This test evaluates the acute toxicity of a substance to freshwater invertebrates.

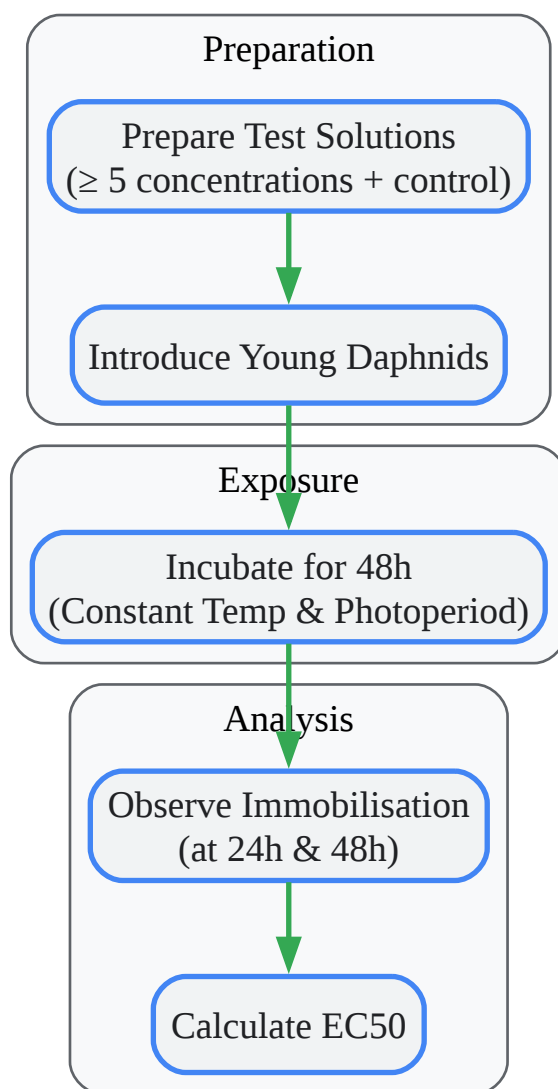
Objective: To determine the concentration of the test substance that immobilizes 50% of the exposed *Daphnia magna* (EC50) within a 48-hour period.^{[6][7][8][9][10][11]}

Test Organism: *Daphnia magna* (less than 24 hours old).

Principle: Young daphnids are exposed to a range of concentrations of the test substance for 48 hours. The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.

Step-by-Step Methodology:

- **Preparation of Test Solutions:** A series of at least five concentrations of the test substance are prepared in a suitable dilution water. A control group is also included.
- **Exposure:** A group of daphnids (e.g., 20 daphnids, divided into four replicates of five) is introduced into each test concentration and the control.
- **Incubation:** The test vessels are maintained at a constant temperature (e.g., $20 \pm 1^\circ\text{C}$) with a 16-hour light/8-hour dark photoperiod for 48 hours. The daphnids are not fed during the test.
- **Observation:** The number of immobilized daphnids in each vessel is counted at 24 and 48 hours.
- **Data Analysis:** The EC50 at 48 hours, along with its 95% confidence limits, is calculated using appropriate statistical methods.



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Figure 3: Workflow for the Daphnia sp. Acute Immobilisation Test (OECD 202).

Fish Acute Toxicity Test (OECD 203 / EPA OCSP 850.1075)

This test determines the acute lethal toxicity of a substance to fish.

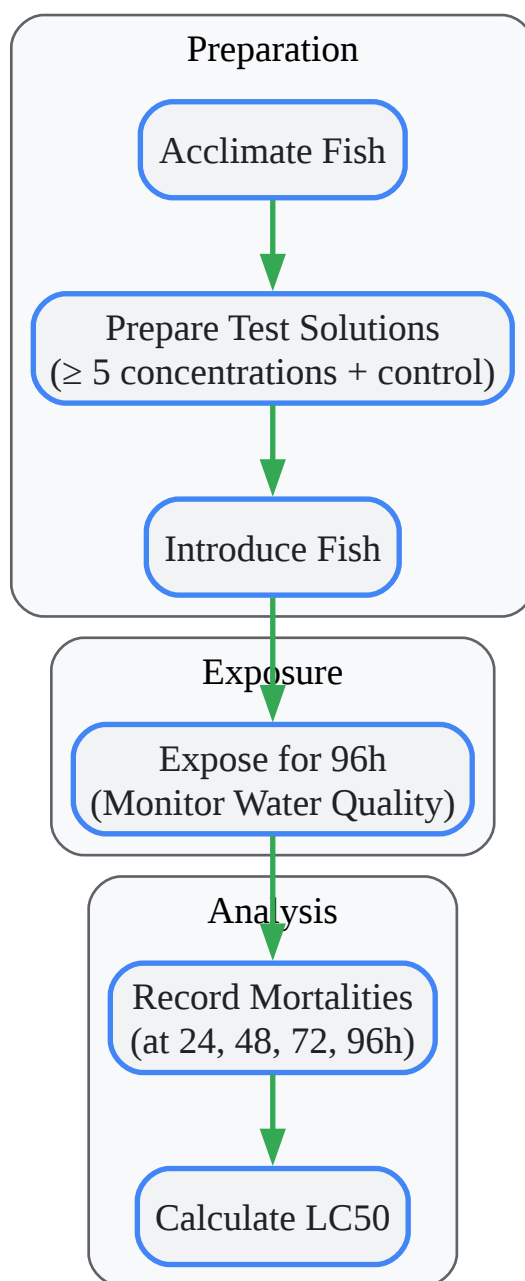
Objective: To determine the concentration of the test substance that is lethal to 50% of the exposed fish (LC50) over a 96-hour period.^{[12][13][14][15][16][17]}

Test Organism: Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*) are commonly used.

Principle: Fish are exposed to a range of concentrations of the test substance for 96 hours in a static, semi-static, or flow-through system. Mortalities are recorded at specified intervals.

Step-by-Step Methodology:

- **Acclimation:** Fish are acclimated to the test conditions for at least 12 to 16 days prior to the test.
- **Preparation of Test Solutions:** A series of at least five concentrations of the test substance are prepared. A control group is also included.
- **Exposure:** A group of fish (e.g., 7-10 fish per concentration) is introduced into each test chamber.
- **Incubation:** The test is conducted for 96 hours at a constant temperature suitable for the test species. Water quality parameters such as dissolved oxygen, pH, and temperature are monitored regularly. The fish are not fed during the test.
- **Observation:** The number of dead fish in each chamber is recorded at 24, 48, 72, and 96 hours.
- **Data Analysis:** The LC50 and its 95% confidence limits are calculated for each observation period using appropriate statistical methods.



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Figure 4: Workflow for the Fish Acute Toxicity Test (OECD 203).

Conclusion and Recommendations

The available evidence strongly suggests that **Octyl decyl adipate** has a low intrinsic ecotoxicity. However, upon environmental release, it biodegrades into 1-octanol, 1-decanol, and adipic acid. The degradation products, particularly the C8 and C10 alcohols, exhibit a

higher acute aquatic toxicity than the parent ester is predicted to have. While adipic acid is of low toxicological concern, the transient increase in the concentration of 1-octanol and 1-decanol during biodegradation represents the primary ecotoxicological consideration for ODA.

For researchers and drug development professionals, this comparative analysis underscores the importance of considering the entire lifecycle of a chemical, including its environmental degradation products, when assessing its overall environmental impact. While ODA itself may be considered environmentally benign, the potential for the formation of more toxic intermediates should be factored into risk assessments, especially in scenarios involving high-volume discharge into aquatic environments.

To further refine the environmental risk profile of ODA, the following is recommended:

- **Generation of Empirical Ecotoxicity Data for ODA:** Conducting standardized acute and chronic ecotoxicity tests on ODA would provide definitive data to replace the current reliance on analogue-based assessments.
- **Biodegradation Rate Studies:** Quantifying the rate of ODA hydrolysis and the subsequent degradation of the resulting alcohols under various environmental conditions would allow for more accurate predictions of transient environmental concentrations and associated risks.

By adopting a proactive and data-driven approach to environmental assessment, the pharmaceutical and chemical industries can continue to innovate while upholding their commitment to environmental stewardship.

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